

Precision Quantitation of Triptorelin-d5: Molecular Weight Dynamics in Bioanalysis[1][2]

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Compound of Interest

Compound Name: *Triptorelin Trifluoroacetic Acid Salt-d5*
Cat. No.: *B1152287*

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Executive Summary: The "Weight" of Accuracy

In quantitative bioanalysis, specifically LC-MS/MS, **Triptorelin Trifluoroacetic Acid Salt-d5** serves as the critical Internal Standard (IS) for the accurate measurement of Triptorelin (a GnRH agonist).[1][2] However, a common pitfall in pharmacokinetic (PK) assays is the mishandling of its molecular weight.

The "molecular weight" of this reagent is not a static number printed on a bottle.[3] It is a dynamic value composed of three distinct variables:

- The Peptide Core: The isotopically labeled free base ().[1]
- The Counterion: Trifluoroacetic acid (TFA), which exists in non-stoichiometric ratios.[3]
- The Hydration Shell: Residual water and solvents trapped in the lyophilized lattice.

This guide details the precise physicochemical properties of Triptorelin-d5 and provides a self-validating protocol for stock solution preparation that eliminates gravimetric errors caused by

salt and moisture ambiguity.[1][2]

Physicochemical Identity

The Molecule

Triptorelin is a synthetic decapeptide analog of Gonadotropin-Releasing Hormone (GnRH).[1][2][4][5] The "d5" variant incorporates five deuterium atoms, typically replacing hydrogen atoms on specific residues (often the Leucine or Tryptophan side chains, depending on the synthesis route) to create a mass shift distinguishable by mass spectrometry.

Sequence: pGlu-His-Trp-Ser-Tyr-D-Trp-Leu-Arg-Pro-Gly-NH₂[1][2][4]

Comparative Mass Spectrometry Data

The following table contrasts the native drug with its deuterated internal standard. Note the distinction between Monoisotopic Mass (used for MS method parameters) and Average Mass (used for gravimetric calculations).

Parameter	Triptorelin (Native)	Triptorelin-d5 (Internal Standard)
Chemical Formula (Free Base)		
Monoisotopic Mass (Da)	1310.63	1315.66 (+5.03 Da shift)
Average Molecular Weight (g/mol)	1311.47	1316.48
Counterion	Acetate or Pamoate (Clinical)	Trifluoroacetate (TFA) (Analytical)
Precursor Ion (ESI+, [M+2H] ²⁺)	~656.3 m/z	~658.8 m/z

“

Critical Insight: In ESI+ LC-MS/MS, Triptorelin predominantly forms a doubly charged ion

[1][2] Therefore, the observed m/z shift between the native and d5 forms is approximately 2.5 m/z (5 Da / 2 charges), not 5 m/z.

The Salt & Purity Conundrum

The most frequent source of error in peptide quantitation is treating the "Gross Weight" of the powder as the "Net Peptide Weight."

The TFA Trap

Synthetic peptides purified by HPLC are typically isolated as TFA salts.[3][6] The basic residues in Triptorelin (Histidine, Arginine) and the N-terminus (though pGlu is blocked, the imidazole and guanidino groups remain basic) attract TFA counterions.[1]

- Theoretical Formula:

[1][2][7]

- Reality:

is rarely an integer. It varies between batches (typically 1.5 to 3.0 moles of TFA per mole of peptide).

Net Peptide Content (NPC)

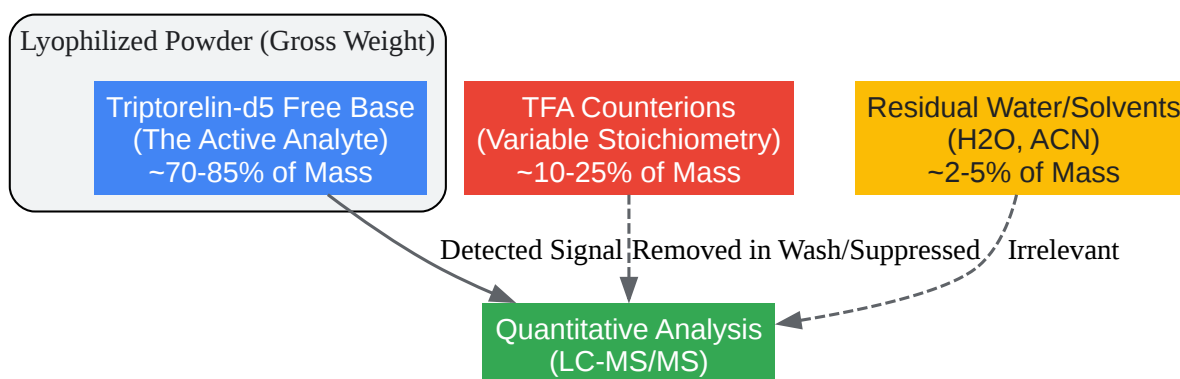
You cannot calculate the concentration of your stock solution using the theoretical molecular weight of the salt. You must use the Net Peptide Content (NPC) provided on the Certificate of Analysis (CoA).

- Gross Weight: The mass reading on your balance (Peptide + TFA + Water + Impurities).

- Net Peptide Content (%): The percentage of the mass that is actually Triptorelin free base (usually determined by Elemental Analysis for Nitrogen).[7]

Visualizing the Composition

The following diagram illustrates the components of the lyophilized powder you receive from vendors.



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Figure 1: Composition of Triptorelin-d5 TFA Salt.[1][2][3][8] Only the blue component contributes to the analytical signal.

Protocol: Precision Stock Preparation

Objective: Prepare a primary stock solution of Triptorelin-d5 corrected for salt and purity to ensure accurate Internal Standard normalization.

Required Data (From CoA)

Before weighing, locate these three values on the vendor's CoA:

- % Net Peptide Content (NPC): (e.g., 78.5%)
- % Purity (HPLC): (e.g., 99.1%) - Note: Often NPC accounts for this, but verify if NPC is "Net Peptide" or "Total Peptide". Usually, NPC implies the mass of the peptide fraction.

- MW of Free Base (d5): 1316.48 g/mol .[9]

The Correction Equation

Do not use the "Salt MW" (e.g., 1600 g/mol) estimated by the vendor. Use the Free Base MW and correct the weighed mass.

[1][2] [1][2]

Step-by-Step Workflow

- Equilibration: Allow the Triptorelin-d5 vial to reach room temperature before opening to prevent condensation (hygroscopic nature).
- Gravimetry: Weigh approximately 1.0 mg of the powder into a low-binding microcentrifuge tube. Record the exact mass (e.g., 1.05 mg).

- Calculation:

- Scenario: Weighed 1.05 mg. CoA states NPC = 82.0%.

- Effective Mass:

. [2]

- Dissolution: Dissolve in 50:50 Methanol:Water + 0.1% Formic Acid.

- Why Acid? Triptorelin is basic; acidification ensures complete dissolution and prevents adsorption to glass/plastic surfaces.

- Why Organic? Improves solubility and prevents aggregation.

- Target Concentration: To achieve a 1 mM stock:

- Target Moles =

. [1][2]

- Required Volume =

.^[1]^[2]

- Storage: Aliquot immediately into polypropylene tubes. Store at -80°C. Avoid multiple freeze-thaw cycles.

Analytical Validation (LC-MS/MS)

When setting up the mass spectrometer, Triptorelin-d5 behaves similarly to the analyte but with the specific mass shift.

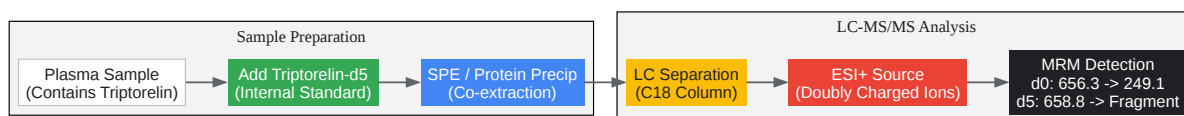
MRM Transitions

Triptorelin ionizes efficiently in positive ESI mode. The dominant precursor is the doubly charged ion

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (Typical)
Triptorelin (d0)	656.3	249.1 (His-Trp fragment)	~35 eV
Triptorelin-d5 (IS)	658.8	249.1 (Unlabeled fragment) or 254.1 (Labeled)*	~35 eV

*Note on Product Ions: If the d5 label is on the C-terminal region (e.g., Leu), the N-terminal b2 ion (His-Trp, m/z 249.^[1]^[2]1) will remain unlabeled. If the label is on the Trp, the fragment will shift. Always run a product ion scan to confirm the labeled fragment.

Signal Pathway Diagram^[2]



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Figure 2: Analytical workflow ensuring Triptorelin-d5 compensates for matrix effects and extraction efficiency.

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